

Introduction: The Critical Role of Unambiguous Chemical Identifiers in Scientific Research

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Compound of Interest

Compound Name:	4-Methylcyclohexanecarboxylic acid
CAS No.:	934-67-8
Cat. No.:	B1346011

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In the domains of chemical research, cheminformatics, and pharmaceutical development, precision is paramount. The ability to uniquely and consistently identify a chemical compound across disparate datasets, publications, and software platforms is the bedrock of reproducible science. Ambiguity in molecular representation can lead to costly errors in experimental design, data analysis, and drug candidate selection. To solve this, standardized, machine-readable identifiers have been developed. Among the most crucial are the Simplified Molecular-Input Line-Entry System (SMILES) and the International Chemical Identifier (InChI) with its hashed counterpart, the InChIKey.^{[1][2]}

This guide provides a detailed technical examination of these identifiers for a specific molecule: **cis-4-methylcyclohexanecarboxylic acid**. As a Senior Application Scientist, the objective is not merely to present these data strings but to elucidate their structure, the logic behind their generation, and their practical application in a research context. We will explore how these linear notations encode not just the atomic connectivity but also the critical stereochemical configuration that defines the cis isomer, and we will ground this information in a self-validating experimental workflow.

Molecular Profile: cis-4-Methylcyclohexanecarboxylic Acid

cis-4-Methylcyclohexanecarboxylic acid is a disubstituted cycloalkane. Its structure consists of a cyclohexane ring where a methyl group and a carboxylic acid group are attached at positions 1 and 4, respectively. The "cis" designation specifies that both substituents are on the same side of the ring's plane, a stereochemical detail with significant implications for the molecule's physical properties and biological interactions.[3] This compound and its isomers serve as valuable building blocks in organic synthesis.[4][5]

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O ₂	[3][6]
Molecular Weight	142.20 g/mol	[6][7]
IUPAC Name	cis-4-methylcyclohexane-1-carboxylic acid	[6]
CAS Registry Number	934-67-8	[3][8]

The SMILES Representation: From 2D Structure to a Linear String

SMILES is a line notation that encodes a molecule's structure in a simple ASCII string, making it highly suitable for computational processing and database storage.[9][10] While multiple valid SMILES strings can exist for one molecule, canonicalization algorithms ensure a single, unique representation.[10]

For **4-methylcyclohexanecarboxylic acid**, the non-stereospecific (canonical) SMILES string is: CC1CCC(CC1)C(=O)O[6]

This string describes the atom and bond connectivity but omits the stereochemistry. To define the cis isomer, stereochemical information must be added. The specific SMILES for **cis-4-methylcyclohexanecarboxylic acid** uses "@" symbols to denote the relative configuration at the chiral centers (in this case, the substituted carbons of the ring):

C[C@H]1CCC(=O)O

- Causality: The [C@H] notation indicates the configuration at that carbon atom. When two such symbols appear in a ring, their relative configuration (@ and @, or @@) specifies the cis relationship. In contrast, the trans isomer, where the groups are on opposite sides, would be represented as C[C@@H]1CCC(=O)O.^[11] This seemingly minor difference is fundamental for software to correctly interpret and render the 3D structure for tasks like molecular docking or similarity searching.^[12]

The InChI and InChIKey: A Universal Signature for Chemical Structures

The International Chemical Identifier (InChI) was developed by IUPAC to be a non-proprietary, standardized, and unique identifier.^[1] It is generated algorithmically from the structure and organized into distinct layers, each providing progressively more detailed information.

The full InChI for **cis-4-methylcyclohexanecarboxylic acid** is: InChI=1S/C8H14O2/c1-6-2-4-7(5-3-6)8(9)10/h6-7H,2-5H2,1H3,(H,9,10)/t6-,7-[8]

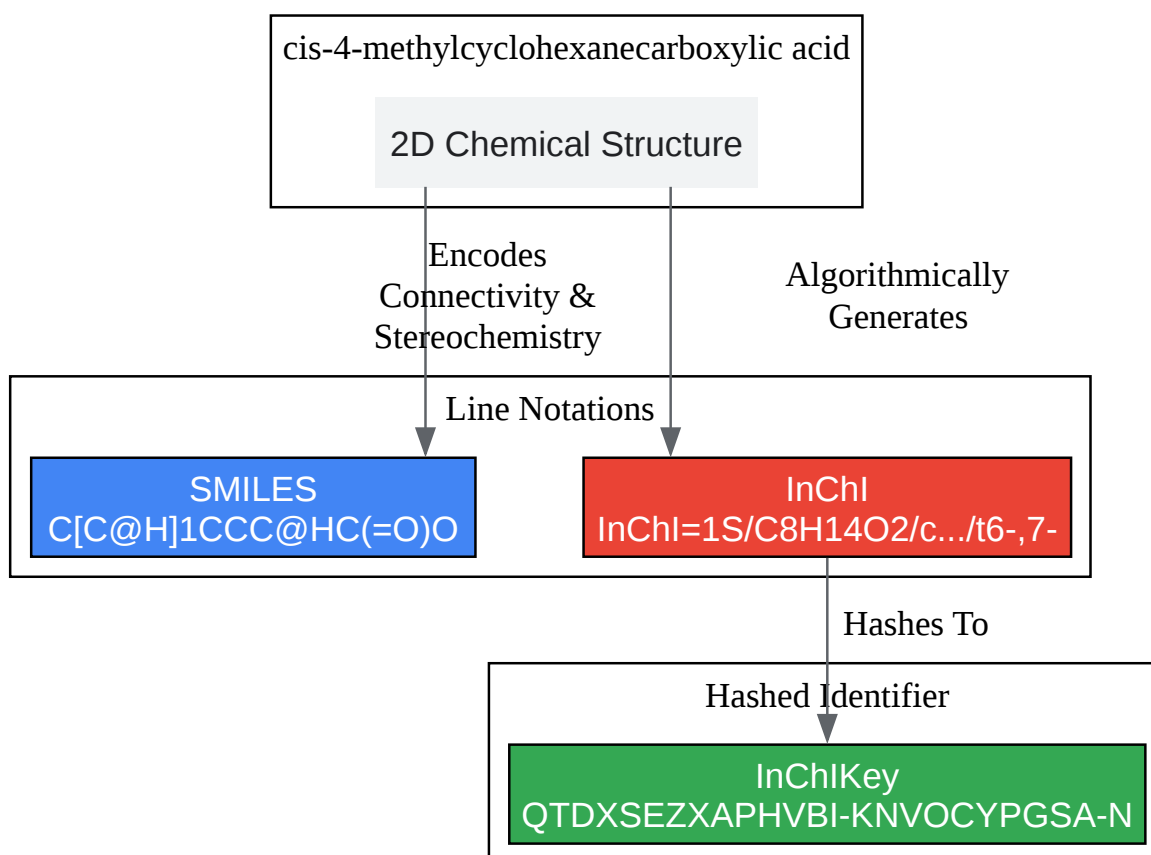
- /1S/: Standard InChI version 1.
- /C8H14O2/: The molecular formula.
- /c1-6-2-4-7(5-3-6)8(9)10/: The connectivity layer, describing how the atoms are bonded.
- /h6-7H,2-5H2,1H3,(H,9,10)/: The hydrogen layer.
- /t6-,7-/: The stereochemistry layer. This critical layer defines the relative configuration of the substituents on atoms 6 and 7, specifying the cis arrangement.

While the InChI is comprehensive, its length makes it unwieldy for web searching and database indexing. To address this, a fixed-length (27-character) hashed version, the InChIKey, was created.^[1]

The InChIKey for **cis-4-methylcyclohexanecarboxylic acid** is: QTDXSEZXAPHVBI-KNVOCYPGSA-N

- QTDXSEZXAPHVBI: A 14-character hash of the core molecular connectivity.
- KNVOCYPGSA: An 8-character hash that includes the stereochemical and isotopic layers. This part changes between isomers. For the trans isomer, it is LJGSYFOKSA.[3] The InChIKey for a mixture of isomers, lacking stereochemical information, is QTDXSEZXAPHVBI-UHFFFAOYSA-N.[6]
- S: Indicates standard InChI.
- A: A flag for protonation.
- -N: Indicates the version of the InChI algorithm used.

This layered and hashed system provides a robust, hierarchical method for identifying molecules with varying levels of specificity, a feature essential for organizing large chemical databases.[13]



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